

Technical Support Center: Optimizing the Synthesis of 2-Amino-5-methylnicotinonitrile

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Compound of Interest

Compound Name: 2-Amino-5-methylnicotinonitrile

CAS No.: 38076-78-7

Cat. No.: B1282199

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Welcome to the technical support center for the synthesis of **2-Amino-5-methylnicotinonitrile**. This guide is designed for researchers, medicinal chemists, and process development professionals. Here, we move beyond simple procedural lists to provide a deep dive into the causality behind experimental choices, offering robust, field-tested protocols and troubleshooting advice in a direct question-and-answer format to help you maximize your reaction yields and purity.

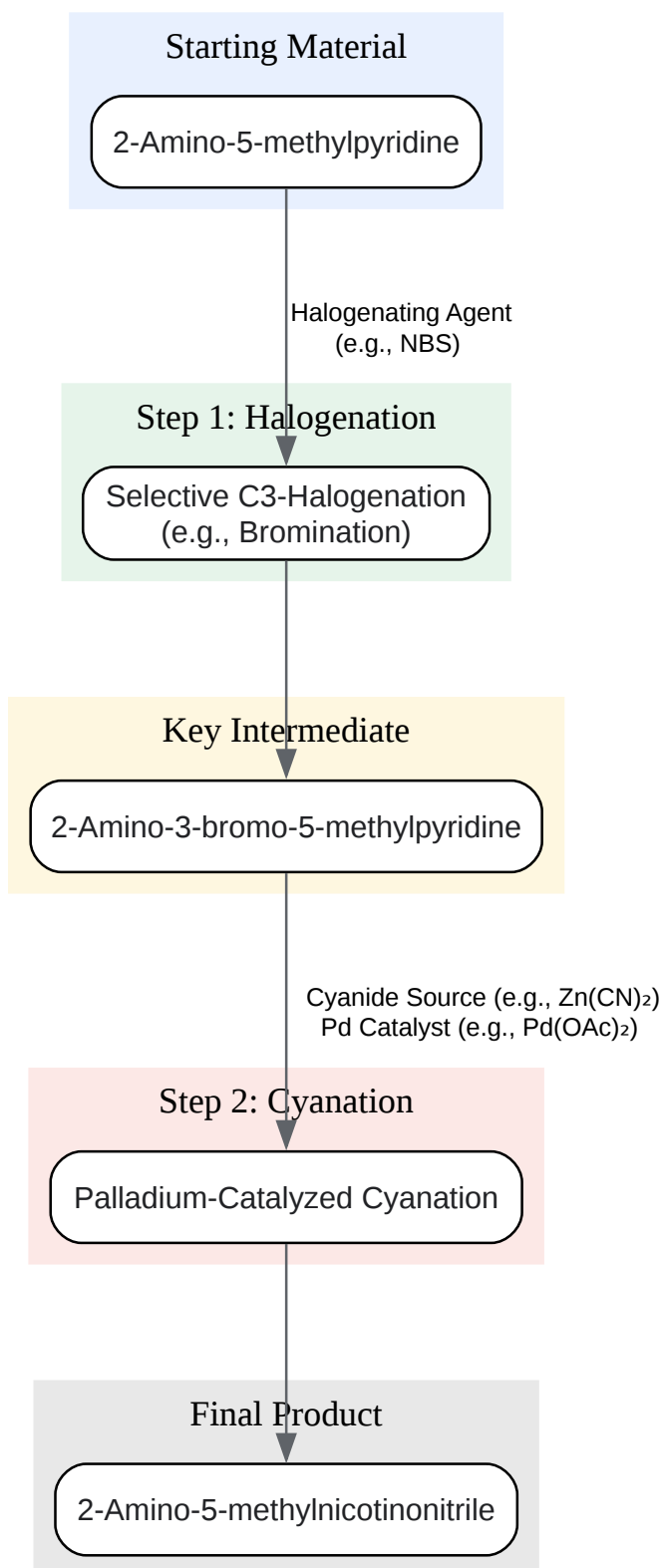
Core Synthetic Strategy: A Two-Step Approach

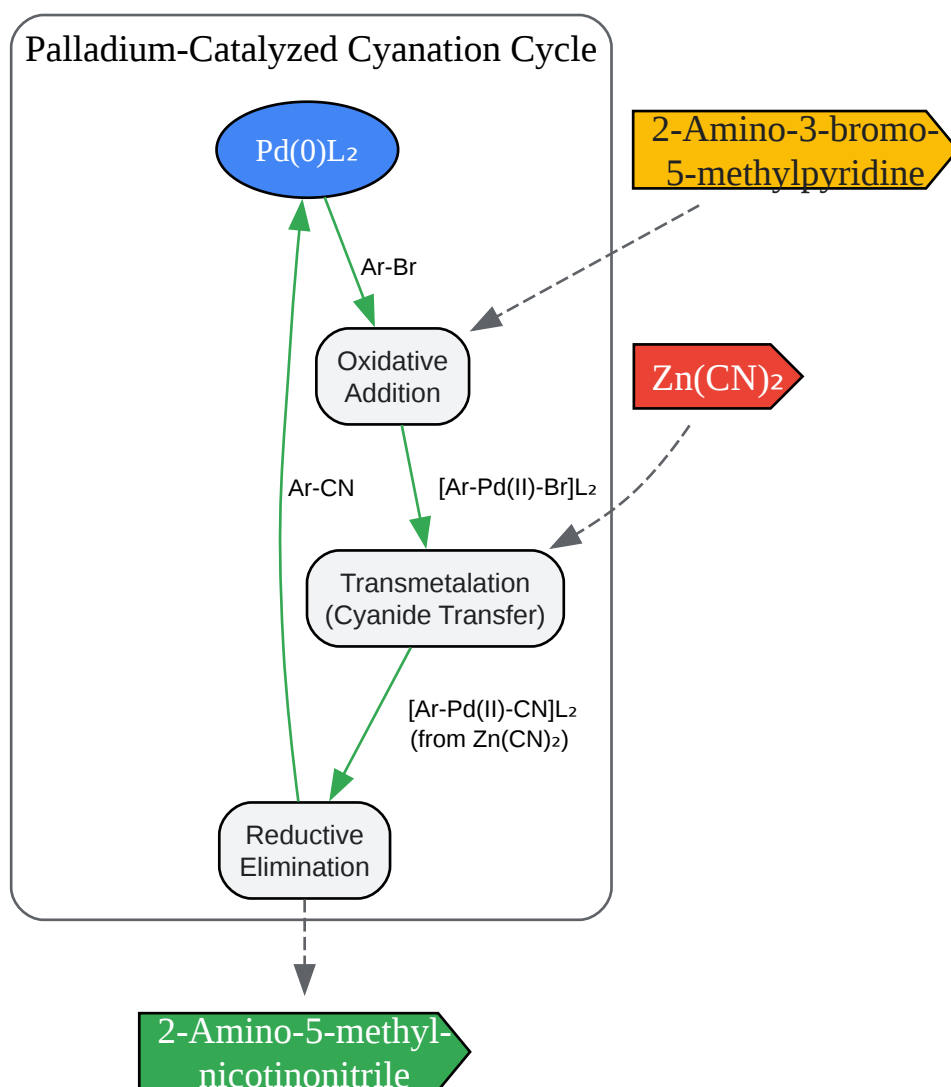
The most reliable and high-yielding pathway to **2-Amino-5-methylnicotinonitrile** begins with the commercially available starting material, 2-Amino-5-methylpyridine. The strategy involves two key transformations:

- **Regioselective Halogenation:** Introduction of a halogen (typically bromine) at the C3 position of the pyridine ring. This step is critical for activating the position for the subsequent cyanation.

- Transition Metal-Catalyzed Cyanation: Displacement of the C3-halogen with a nitrile group to form the final product.

This two-step sequence provides a more controlled and generally higher-yielding route than attempting direct C-H cyanation, which often suffers from a lack of regioselectivity and harsh reaction conditions.





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Phone: (601) 213-4426
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